

Application Note: Scalable Synthesis of Methyl 3-amino-2-cyclohexylpropanoate

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Compound of Interest

Compound Name: *Methyl 3-amino-2-cyclohexylpropanoate*

Cat. No.: *B13264772*

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-Cyclohexyl-

-Alanine Methyl Ester

Executive Summary

Methyl 3-amino-2-cyclohexylpropanoate (also known as

-cyclohexyl-

-alanine methyl ester) is a critical non-proteinogenic amino acid building block used in the synthesis of peptidomimetics, foldamers, and protease inhibitors. Its structural rigidity and lipophilicity, provided by the cyclohexyl group, enhance the bioavailability and metabolic stability of peptide-based drugs.

This Application Note details a robust, two-step industrial synthesis protocol designed for scalability (100g to kg scale). Unlike routes relying on expensive chiral auxiliaries or sluggish alkylation of

-alanine, this protocol utilizes a Knoevenagel Condensation followed by a High-Pressure Catalytic Hydrogenation. This "atom-economic" approach ensures high throughput using

commodity starting materials: cyclohexanone and methyl cyanoacetate.

Chemical Strategy & Retrosynthesis

The synthesis leverages the reactivity of the active methylene group in methyl cyanoacetate.

Direct alkylation of

-amino acids is often non-selective. Therefore, we construct the carbon skeleton first via condensation, establishing the

-unsaturation, which is subsequently reduced to install both the cyclohexyl ring and the primary amine.

Reaction Pathway[1][2][3][4][5]

- Condensation: Cyclohexanone + Methyl Cyanoacetate

Methyl 2-cyano-2-cyclohexylideneacetate.

- Reduction: Global hydrogenation of the alkene and nitrile

Methyl 3-amino-2-cyclohexylpropanoate.

- Stabilization: Isolation as the Hydrochloride (HCl) salt to prevent polycondensation.

Figure 1: Strategic workflow for the synthesis of **Methyl 3-amino-2-cyclohexylpropanoate**.

Detailed Experimental Protocols

Protocol A: Knoevenagel Condensation

Objective: Synthesis of Methyl 2-cyano-2-cyclohexylideneacetate. Scale: 1.0 mol (approx. 180g theoretical yield).

Reagents:

- Cyclohexanone (Reagent Grade): 98.1 g (1.0 mol)
- Methyl Cyanoacetate: 99.1 g (1.0 mol)
- Ammonium Acetate (Catalyst): 7.7 g (0.1 mol)

- Glacial Acetic Acid: 12 mL (0.2 mol)
- Toluene: 400 mL

Equipment:

- 1L Round Bottom Flask (RBF)[\[1\]](#)
- Dean-Stark Trap[\[2\]](#)
- Reflux Condenser
- Mechanical Stirrer (Overhead)

Procedure:

- Setup: Charge the RBF with Cyclohexanone, Methyl Cyanoacetate, Ammonium Acetate, Acetic Acid, and Toluene. Equip with the Dean-Stark trap and condenser.
- Reflux: Heat the mixture to vigorous reflux (oil bath ~130°C). Water will begin to collect in the trap immediately.
- Monitoring: Continue reflux until water evolution ceases (approx. 4-6 hours). Theoretical water volume is ~18 mL.
- Workup: Cool the reaction mixture to room temperature. Wash the toluene layer with water (2 x 200 mL), saturated NaHCO₃ (1 x 200 mL), and brine (1 x 200 mL).
- Drying: Dry the organic phase over anhydrous MgSO₄, filter, and concentrate under reduced pressure (Rotavap).
- Purification: The residue is a solid or viscous oil that crystallizes upon standing. Recrystallize from Ethanol/Hexane or distill under high vacuum (bp ~140°C at 2 mmHg) if high purity is required.
 - Target Yield: 85-92%
 - Appearance: White to off-white crystalline solid.

Protocol B: High-Pressure Hydrogenation

Objective: Global reduction to **Methyl 3-amino-2-cyclohexylpropanoate**. Safety Critical: Raney Nickel is pyrophoric. Hydrogen gas at high pressure presents an explosion hazard. Operate only in a rated blast enclosure.

Reagents:

- Intermediate (from Protocol A): 89.6 g (0.5 mol)
- Raney Nickel (Slurry in water): ~15 g (active catalyst weight)
 - Wash catalyst 3x with Methanol before use to remove water.
- Solvent: 7M Ammonia in Methanol (500 mL)
 - Note: Ammonia is strictly required to suppress secondary amine formation (dimerization).

Equipment:

- 1L High-Pressure Autoclave (Hastelloy or Stainless Steel)
- Gas inlet/outlet manifold

Procedure:

- Loading: Flush the autoclave with Nitrogen. Load the Intermediate dissolved in Methanolic Ammonia. Carefully add the washed Raney Nickel slurry.
- Pressurization: Seal the reactor. Purge with Hydrogen (3 x 10 bar). Pressurize to 50 bar (725 psi) with Hydrogen.
- Reaction: Heat to 80°C with vigorous stirring (1000 rpm).
 - Mechanistic Note: The exocyclic double bond reduces first (fast), followed by the nitrile (slower).
- Completion: Monitor pressure drop. Reaction is complete when uptake ceases (approx. 12-24 hours).

- Filtration: Cool to room temperature. Vent Hydrogen. Flush with Nitrogen. Filter the catalyst through a pad of Celite under an inert atmosphere (keep wet to prevent ignition).
- Concentration: Evaporate the filtrate in vacuo to remove Ammonia and Methanol. The residue is the crude free base amine.

Protocol C: Salt Formation (HCl)

Objective: Stabilization of the product. Rationale: Free

-amino esters can undergo intermolecular aminolysis to form oligomers or polymers upon storage. The HCl salt is stable indefinitely.

Procedure:

- Dissolve the crude oil from Protocol B in dry Diethyl Ether or Dioxane (300 mL).
- Cool to 0°C in an ice bath.
- Add 4M HCl in Dioxane (1.5 equivalents) dropwise with stirring. A white precipitate will form immediately.
- Stir for 30 minutes at 0°C.
- Filter the solid, wash with cold Ether, and dry under vacuum.

Analytical Specifications & Quality Control

Target Molecule Data: **Methyl 3-amino-2-cyclohexylpropanoate** Hydrochloride

Parameter	Specification	Method
Appearance	White crystalline powder	Visual
Purity	> 98.0%	HPLC (C18, ACN/H2O + 0.1% TFA)
Identity (NMR)	Conforms to structure	¹ H NMR (DMSO-d6)
Mass Spec	[M+H] ⁺ = 186.15 (Free base)	LC-MS (ESI+)
Melting Point	165 - 170°C (HCl salt)	Capillary Method

Key NMR Signals (DMSO-d6):

- 8.10 (br s, 3H, NH₃⁺)
- 3.65 (s, 3H, OMe)
- 2.80-3.00 (m, 2H, CH₂-N)
- 2.60 (m, 1H, -CH)
- 0.90-1.75 (m, 11H, Cyclohexyl)

Troubleshooting & Optimization Guide

Common Failure Modes

- Low Yield in Hydrogenation (Dimerization):
 - Symptom:[\[3\]](#)[\[4\]](#) Presence of secondary amine by-product (M⁺ = 355).
 - Cause: Insufficient Ammonia concentration.
 - Fix: Ensure the solvent is saturated with Ammonia (at least 7M) or add liquid Ammonia directly to the autoclave.
- Incomplete Reduction:

- Symptom:[3][4] Presence of nitrile peak in IR (~2240 cm⁻¹) or alkene signals in NMR.
- Fix: Increase pressure to 80 bar or refresh the Raney Nickel catalyst. Poisoning by sulfur residues from rubber stoppers is a common issue; use glass/Teflon.
- Lactam Formation:
 - Symptom:[3][4] Loss of methyl ester signal; formation of insoluble solid.
 - Cause: Thermal cyclization of the free base.
 - Fix: Keep the free base cold (<5°C) and convert to HCl salt immediately after solvent removal.

Figure 2: Decision tree for troubleshooting the hydrogenation step.

References

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